

Disperse Orange 37 solubility in water and organic solvents

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Compound of Interest

Compound Name: Disperse Orange 37

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A Technical Guide to the Solubility of Disperse Orange 37

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Orange 37**, a monoazo dye widely used in the textile industry. This document compiles available data on its solubility in aqueous and organic media, details experimental methodologies for solubility determination, and presents relevant physicochemical properties.

Physicochemical Properties of Disperse Orange 37

Disperse Orange 37 is a non-ionic dye characterized by its low water solubility, a key property for its application in dyeing hydrophobic fibers like polyester.^[1] Its chemical structure and properties are summarized below.

Property	Value	Reference
Chemical Name	3-[4-[(2,6-dichloro-4-nitrophenyl)diazenyl]-N-ethylanilino]propanenitrile	[2]
CAS Number	13301-61-6, 12223-33-5	[3]
Molecular Formula	C ₁₇ H ₁₅ Cl ₂ N ₅ O ₂	[3][4]
Molecular Weight	392.24 g/mol	[3][4]
Appearance	Orange to reddish-brown powder	[1]

Solubility Data

Quantitative solubility data for **Disperse Orange 37** is not readily available in published literature. However, its solubility profile can be characterized qualitatively based on its chemical nature and information on similar disperse dyes.

Water Solubility:

Disperse Orange 37 is consistently reported to be insoluble or have very low solubility in water.[1][3][5] This is a defining characteristic of disperse dyes, which are designed to be applied from an aqueous dispersion rather than a true solution.[1] For a structurally similar dye, Disperse Orange 3, a water solubility of 0.2907 mg/L (at 25 °C) has been reported, which can serve as an approximate value for **Disperse Orange 37**. [6]

Organic Solvent Solubility:

Disperse Orange 37 exhibits higher solubility in certain organic solvents. While specific quantitative values are scarce, it is generally considered soluble in the following solvents:

- Benzene
- Toluene
- Chloroform

- Acetone
- Ethyl acetate

It is reported to be hardly soluble in alcohol.[6] The solubility in organic solvents is attributed to the non-ionic and relatively nonpolar nature of the dye molecule.

A summary of the qualitative and estimated quantitative solubility is presented below.

Solvent	Solubility	Notes
Water	Very Low / Insoluble	Estimated value for a similar dye (Disperse Orange 3) is 0.2907 mg/L.[6]
Methanol	Slightly Soluble	[6]
Ethanol	Hardly Soluble	[6]
Acetone	Soluble	[6]
Toluene	Soluble	[6]
Chloroform	Very Slightly Soluble (with heating/sonication)	[6]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[6]
Dichloromethane	Likely Soluble	[7]

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of disperse dyes like **Disperse Orange 37**. Below are detailed, generalized protocols for common techniques.

Gravimetric Method for Insoluble Content

This method determines the amount of insoluble material in a dye sample.[8]

Methodology:

- **Sample Preparation:** Accurately weigh a specific amount of the **Disperse Orange 37** sample.
- **Dissolution:** Add a measured volume of the desired solvent (e.g., water, methanol) to the sample. Stir the mixture thoroughly to ensure maximum dissolution.
- **Filtration:** Filter the solution through a pre-weighed filter paper or another suitable filter medium to separate the insoluble components.
- **Drying:** Dry the filter paper with the retained solid to a constant weight in an oven at an appropriate temperature.
- **Calculation:** The mass of the insoluble matter is determined by subtracting the initial weight of the filter paper from the final weight. The percentage of insoluble content is then calculated relative to the initial sample mass.

Solubility Titration Method

This technique is particularly useful for determining the solubility of sparingly soluble compounds and can be adapted for elevated temperatures.[9]

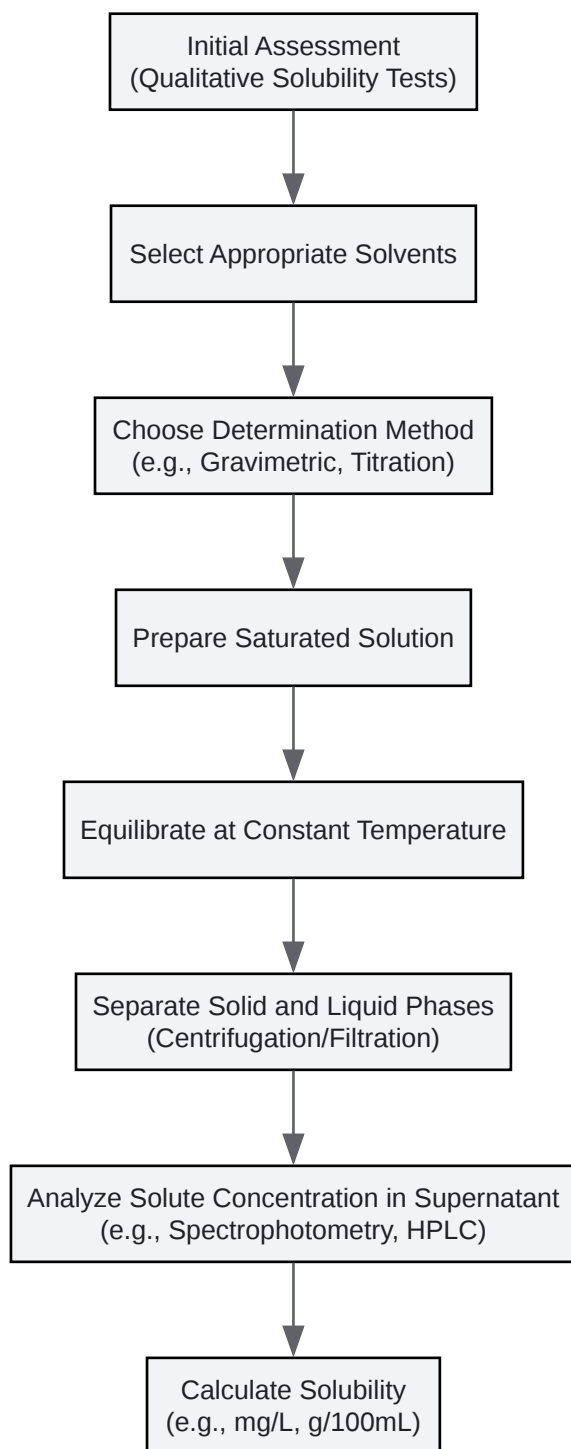
Methodology:

- **Apparatus:** A spectrophotometer capable of measuring absorbance or light scattering is required. For high-temperature measurements, a specialized pressure-resistant cell is necessary.
- **Procedure:**
 - Start with a known volume of the solvent in the measurement cell.
 - Gradually add small, known amounts of the finely dispersed dye to the solvent.
 - After each addition, measure the extinction (absorbance) or light scattering of the solution.
- **Data Analysis:**
 - Plot the extinction or light scattering values against the concentration of the added dye.

- The plot will initially show a linear increase as the dye dissolves.
- Once the solubility limit is exceeded, the undissolved particles will cause a sharp change in the slope of the curve due to increased light scattering.
- The point of intersection of the two linear portions of the graph indicates the saturation solubility of the dye in the solvent under the experimental conditions.

Logical Workflow for Solubility Determination

The process of determining the solubility of a disperse dye involves a series of logical steps, from initial assessment to quantitative measurement.



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Solubility Determination Workflow

Key Factors Influencing Solubility

The solubility of **Disperse Orange 37** can be influenced by several factors:

- Temperature: Generally, the solubility of organic compounds increases with temperature.[7]
- pH: The solubility may be affected by the pH of the aqueous medium, especially if there are functional groups that can be protonated or deprotonated.[7]
- Particle Size: The dissolution rate of the dye is influenced by its particle size; smaller particles have a larger surface area and tend to dissolve faster.[5]
- Presence of Dispersing Agents: In dyeing applications, dispersing agents are used to stabilize the dye particles in the aqueous bath and can affect the apparent solubility.[5]

Conclusion

Disperse Orange 37 is a dye with characteristically low aqueous solubility and higher solubility in select organic solvents. While precise quantitative data remains limited, this guide provides a thorough overview of its known solubility properties and outlines robust experimental protocols for their determination. For researchers and professionals, understanding these solubility characteristics is crucial for the effective application and analysis of this compound.

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